

2,4-Dinitrotoluene CAS number and molecular weight

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Compound of Interest

Compound Name: 2,4-Dinitrotoluene

Cat. No.: B133949

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2,4-Dinitrotoluene: A Technical Overview

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This technical guide provides a comprehensive overview of **2,4-Dinitrotoluene** (DNT), a significant chemical intermediate. The document is intended for researchers, scientists, and professionals in drug development and related fields, offering detailed data, experimental protocols, and pathway visualizations to support advanced research and application.

Core Chemical Identifiers and Properties

2,4-Dinitrotoluene, an organic compound with the formula $C_7H_6N_2O_4$, is a pale yellow crystalline solid.^[1] It is most recognized as a precursor in the production of toluene diisocyanate (TDI) for polyurethane foams and in the synthesis of trinitrotoluene (TNT).^[1]

Property	Value	Reference
CAS Number	121-14-2	[2]
Molecular Weight	182.14 g/mol	[3]
Appearance	Orange-yellow crystalline solid	[2]
Melting Point	67-70 °C	[4]
Boiling Point	300 °C	[5]
Flash Point	155 °C	[5]
Density	1.521 g/cm ³	[5]
Water Solubility	270 mg/L at 22 °C	[3]
Vapor Pressure	1 mmHg at 102.7 °C	[5]
Log Kow	1.98	[6]

Synthesis and Industrial Application

The primary method for producing 2,4-DNT is through the nitration of toluene. This process typically involves reacting toluene with a mixture of nitric acid and sulfuric acid.[4] The direct nitration of toluene yields a mixture of isomers, predominantly 2,4-DNT (about 76.5%) and 2,6-DNT (about 18.8%).[7] For a higher purity of 2,4-DNT, a two-step process is employed, starting with the mononitration of toluene, separation of the p-nitrotoluene isomer, followed by its further nitration.[4]

The vast majority of 2,4-DNT produced is used as a chemical intermediate for the manufacture of toluene diisocyanate (TDI), a key component in the production of flexible polyurethane foams for the furniture and bedding industries.[1][8] Other significant applications include its use in the explosives industry as a precursor to TNT and as a plasticizer, deterrent coating, and burn rate modifier in propellants like smokeless gunpowders.[1]

Experimental Protocols: Analytical Detection

A variety of analytical methods are available for the detection and quantification of 2,4-DNT in environmental and biological samples. High-Performance Liquid Chromatography (HPLC) and

Gas Chromatography (GC) are the most common techniques.

High-Performance Liquid Chromatography (HPLC) for Water Samples

This protocol is a summary of established methods for detecting 2,4-DNT in water.

Objective: To quantify the concentration of 2,4-DNT in a water sample.

Methodology:

- Sample Preparation:
 - For drinking water, perform a liquid-liquid extraction using toluene.[9]
 - For wastewater or groundwater, extract 2,4-DNT using dichloromethane.[10] The sample may require pH adjustment to >11 with NaOH before extraction to optimize recovery.[11]
 - The organic extract is then concentrated, often using a rotary evaporator.[11]
- Instrumentation:
 - An HPLC system equipped with a UV detector is commonly used.[12] A Diol functionalized column has shown high sensitivity and resolution for 2,4-DNT and related compounds.[13]
- Chromatographic Conditions:
 - Mobile Phase: A gradient elution using water and acetonitrile is effective.[13]
 - Flow Rate: Optimized based on column dimensions and desired separation time.
 - Detection: UV detection is typically set at a wavelength suitable for nitroaromatic compounds (e.g., 254 nm).[11]
- Quantification:
 - A calibration curve is generated using certified reference standards of 2,4-DNT at various concentrations.

- The concentration of 2,4-DNT in the sample is determined by comparing its peak area to the calibration curve. The detection limits for this method can reach as low as 0.04 µg/L.[9]

Biodegradation Pathway

The microbial degradation of **2,4-Dinitrotoluene** is a key area of research for bioremediation of contaminated sites. The white-rot fungus *Phanerochaete chrysosporium* has been shown to mineralize 2,4-DNT through an oxidative pathway. The initial steps of this process are visualized below.



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